

# safe handling and storage procedures for trans-1,2-cyclohexanediol

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## Compound of Interest

Compound Name: *trans-1,2-Cyclohexanediol*

Cat. No.: B094037

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## Technical Support Center: trans-1,2-Cyclohexanediol

This technical support guide provides essential information on the safe handling and storage of **trans-1,2-cyclohexanediol** for researchers, scientists, and drug development professionals.

## Quantitative Data Summary

For easy reference, the table below summarizes the key quantitative data for **trans-1,2-cyclohexanediol**.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	116.16 g/mol	[1]
Melting Point	101-104 °C	[1]
Flash Point	134 °C (closed cup)	[2]
Solubility	Soluble in chloroform and methanol.	[1]
Vapor Pressure	0.011 mm Hg	[3]
Storage Temperature	Below +30°C	[1]

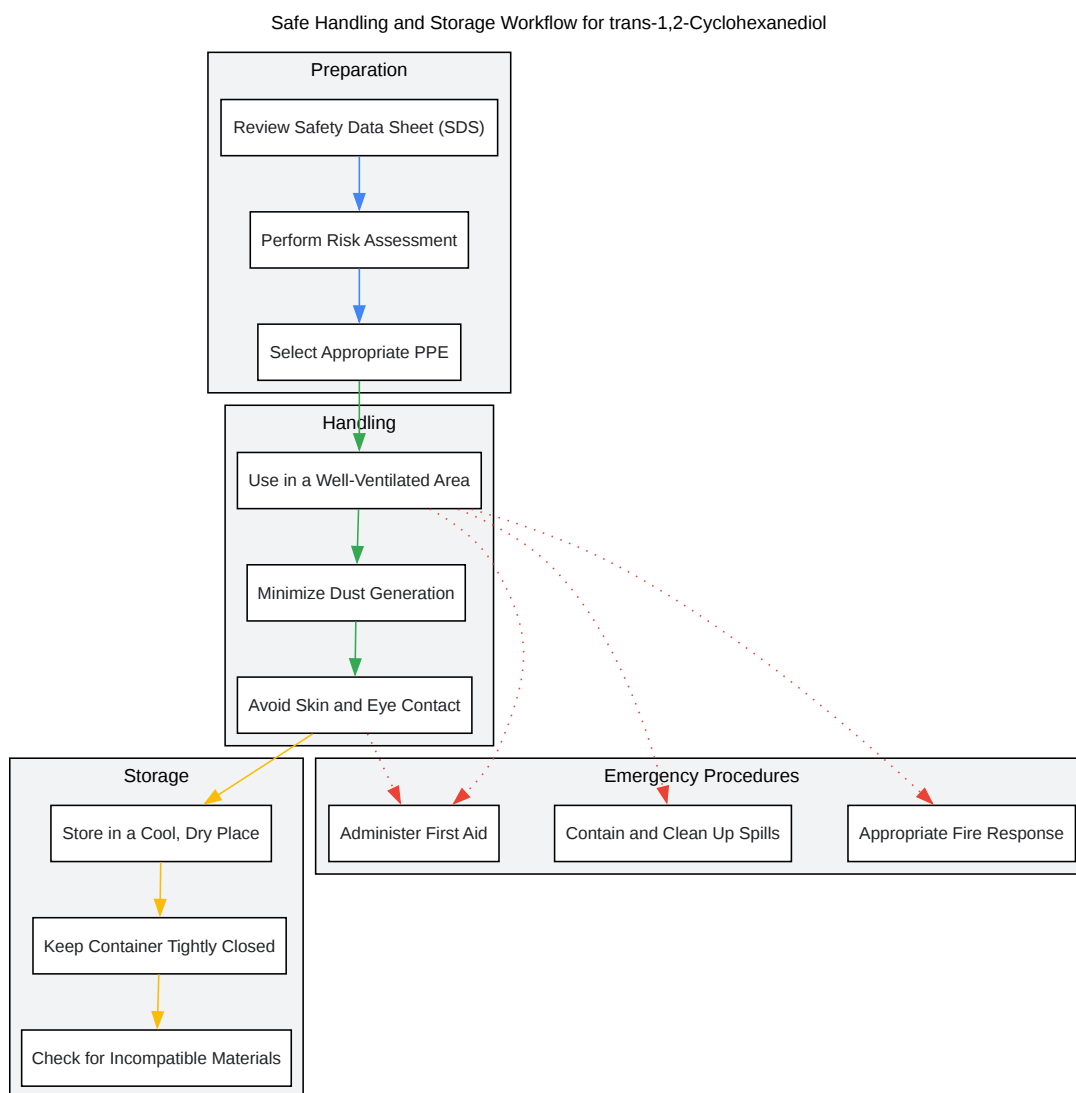
## Experimental Protocols

Detailed experimental protocols involving **trans-1,2-cyclohexanediol** should be designed with careful consideration of its properties. Always consult the specific Safety Data Sheet (SDS) for the product you are using.

### General Handling Protocol:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.  
[4] Facilities should be equipped with an eyewash station and a safety shower.[5]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
  - Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[5]
  - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.  
[5]
  - Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]
- Handling Practices:
  - Avoid contact with skin, eyes, and clothing.[7]
  - Avoid breathing dust.[7]
  - Minimize dust generation and accumulation.[5]
  - Wash hands thoroughly after handling.[5]
  - Do not eat, drink, or smoke in the laboratory area.[4]

## Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of **trans-1,2-cyclohexanediol**.

## Troubleshooting and FAQs

Q1: What should I do if I get **trans-1,2-cyclohexanediol** on my skin or in my eyes?

A1:

- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[8] Seek medical attention if irritation develops or persists.[5]
- Eye Contact: Immediately flush your eyes with plenty of water for at least 15 minutes, including under the eyelids.[8] Seek medical attention.[5]

Q2: I've noticed some dust in the air while weighing out **trans-1,2-cyclohexanediol**. What precautions should I take?

A2: Minimize dust generation and accumulation.[5] Use this chemical in a well-ventilated area, and if dust is unavoidable, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Q3: How should I store **trans-1,2-cyclohexanediol**?

A3: Store in a cool, dry, and well-ventilated place in a tightly closed container.[7][9] The storage temperature should be below +30°C.[1][9]

Q4: What materials are incompatible with **trans-1,2-cyclohexanediol**?

A4: The primary incompatibility is with strong oxidizing agents.[5][6][7] Avoid storing it near these materials.

Q5: How should I dispose of waste **trans-1,2-cyclohexanediol**?

A5: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[9] Do not empty into drains.[8] Always follow your institution's and local regulations for chemical waste disposal.

Q6: What are the known health hazards of **trans-1,2-cyclohexanediol**?

A6: It may cause skin, eye, and respiratory tract irritation.[5][10] The toxicological properties of this substance have not been fully investigated.[5]

Q7: What should I do in case of a small spill?

A7: For small spills, you can vacuum or sweep up the material and place it into a suitable, labeled disposal container.[5] Ensure you are wearing appropriate personal protective equipment during cleanup.[5] Avoid generating dusty conditions and provide ventilation.[5]

Q8: Is **trans-1,2-cyclohexanediol** flammable?

A8: It has a flashpoint of 134°C (closed cup) and is not considered a significant fire risk under normal laboratory conditions.[2][3] However, containers may burn in a fire.[3] For firefighting, use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[7]

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